

Physical properties of 3-Bromo-2,4-dimethylpyridine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Bromo-2,4-dimethylpyridine

CAS No.: 27063-93-0

Cat. No.: B1283208

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An In-Depth Technical Guide to the Physical Properties of **3-Bromo-2,4-dimethylpyridine**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Bromo-2,4-dimethylpyridine, a substituted pyridine derivative, is a heterocyclic organic compound of significant interest in medicinal chemistry and organic synthesis.^{[1][2]} Its structural arrangement, featuring a pyridine core with bromine and methyl functional groups, makes it a versatile building block for the synthesis of more complex molecules. The strategic placement of the bromine atom allows for a variety of cross-coupling reactions, enabling the introduction of diverse molecular fragments. This capability is particularly valuable in the field of drug discovery, where it serves as a key pharmaceutical intermediate.^{[1][2]} A thorough understanding of its physical properties is paramount for its effective use in laboratory synthesis, process development, and quality control. This guide provides a comprehensive overview of the core physical and spectroscopic properties of **3-Bromo-2,4-dimethylpyridine**, supplemented with detailed experimental protocols and safety guidelines.

Core Physicochemical Properties

The fundamental physical characteristics of **3-Bromo-2,4-dimethylpyridine** are summarized in the table below. These properties are essential for predicting its behavior in various solvents and reaction conditions, as well as for its proper handling and storage.

Property	Value	Source
Molecular Formula	C ₇ H ₈ BrN	[3] [4]
Molecular Weight	186.05 g/mol	[3] [4]
CAS Number	27063-93-0	[1] [3] [4]
Appearance	Colorless oil	[1]
Boiling Point	28-29 °C @ 40 Torr	[2]
Density (Predicted)	1.415 ± 0.06 g/cm ³	[2]

Spectroscopic Profile

Spectroscopic data is critical for the structural confirmation and purity assessment of **3-Bromo-2,4-dimethylpyridine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR spectroscopy provides detailed information about the hydrogen atoms in the molecule. The spectrum of **3-Bromo-2,4-dimethylpyridine** exhibits distinct signals for the aromatic protons and the methyl groups.

- ¹H NMR (400 MHz, CDCl₃): δ 8.18 (d, J = 5.0 Hz, 1H, pyH), 6.91 (d, J = 5.0 Hz, 1H, pyH), 2.61 (s, 3H, CH₃), 2.33 (s, 3H, CH₃)[\[1\]](#)

The downfield signals at 8.18 and 6.91 ppm are characteristic of the protons on the pyridine ring, with their splitting pattern indicating their coupling. The singlets at 2.61 and 2.33 ppm correspond to the two methyl groups.

Mass Spectrometry (MS)

High-Resolution Mass Spectrometry (HRMS) is used to determine the precise mass of the molecule, confirming its elemental composition.

- HRMS (ESI+): m/z calculated for C_7H_9BrN $[M+H]^+$ 185.9913, found 185.9918.[1]

The observed mass is in close agreement with the calculated mass, confirming the molecular formula. The isotopic pattern for bromine (approximately 1:1 ratio of ^{79}Br and ^{81}Br) would also be a key feature in the mass spectrum.

Infrared (IR) Spectroscopy

The IR spectrum would show characteristic absorption bands for the C-H stretching of the aromatic ring and methyl groups, as well as C=C and C=N stretching vibrations within the pyridine ring. Key reported peaks include 2995, 2958, 2922, 1585, 1437, 1389, 1123, and 1024 cm^{-1} . [1]

Experimental Protocols

Synthesis of 3-Bromo-2,4-dimethylpyridine

The following protocol is based on a documented synthesis from 2,4-dimethylpyridine. [1][3]

Objective: To synthesize **3-Bromo-2,4-dimethylpyridine** via electrophilic bromination of 2,4-dimethylpyridine.

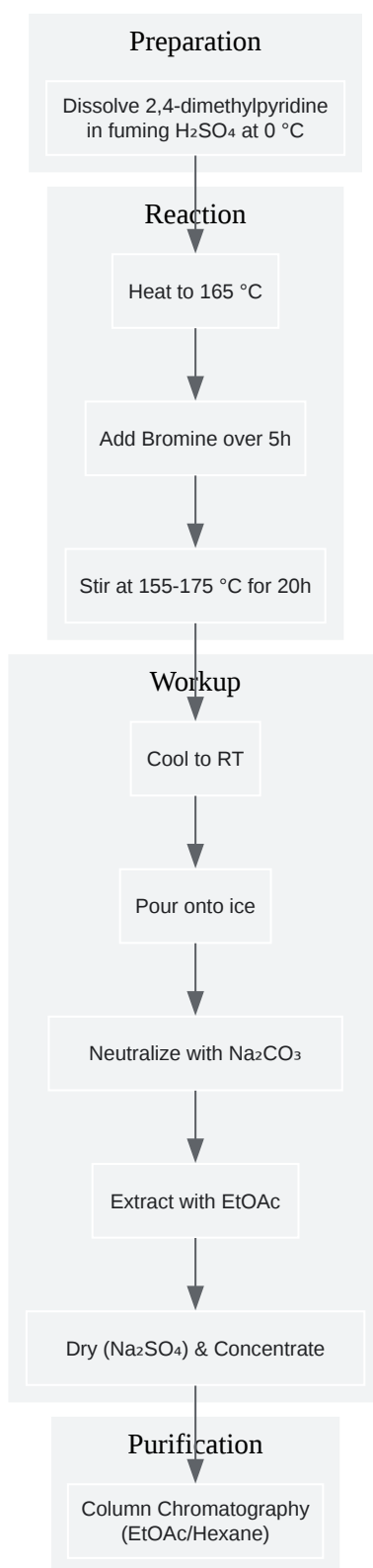
Materials:

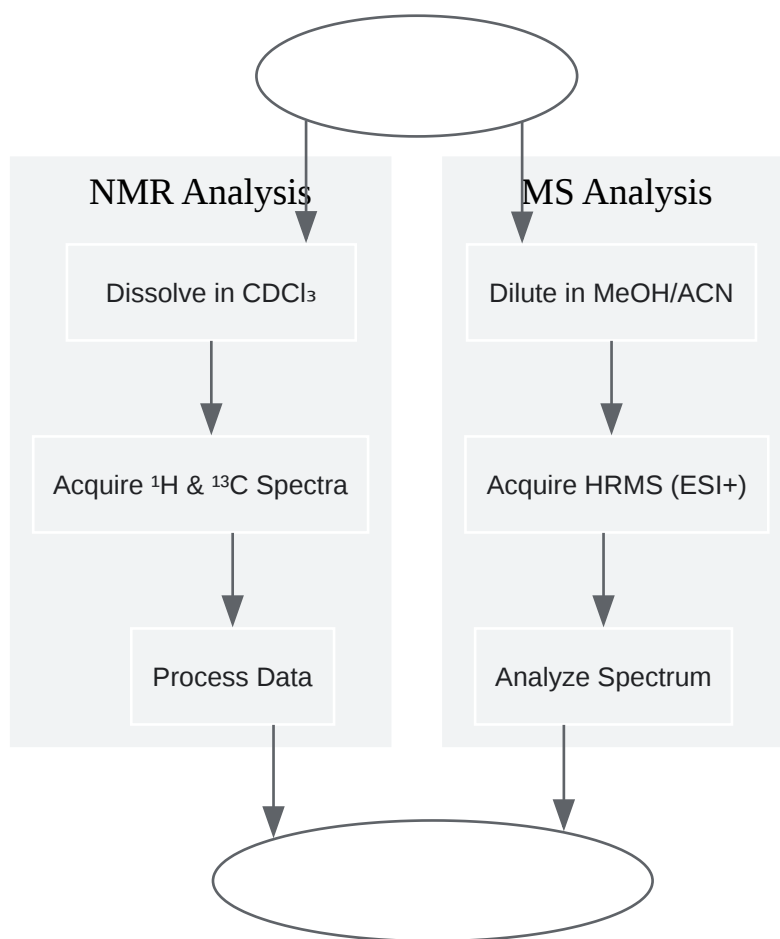
- 2,4-dimethylpyridine
- Bromine
- Fuming Sulfuric Acid (20% SO_3)
- Crushed Ice
- Sodium Carbonate (Na_2CO_3)
- Ethyl Acetate (EtOAc)

- Sodium Sulfate (Na_2SO_4)
- Hexane

Procedure:

- In a reaction vessel equipped with a reflux condenser and under stirring, dissolve 2,4-dimethylpyridine (5.39 mL, 46.7 mmol) in fuming sulfuric acid (50 mL) at 0 °C.
- Heat the reaction mixture to 165 °C in an oil bath.
- Slowly add bromine (4.30 mL, 83.4 mmol) in 0.5 mL portions over a period of 5 hours.
- Continue stirring at 155-175 °C for 20 hours.
- After the reaction is complete, cool the solution to room temperature.
- Pour the reaction mixture onto crushed ice (200 g) and stir for 1 hour.
- Carefully neutralize the resulting orange solution with solid Na_2CO_3 .
- Dilute with water and extract with EtOAc (2 x 250 mL).
- Combine the organic layers, dry with Na_2SO_4 , and concentrate in a vacuum.
- Purify the crude product by automated fast column chromatography (e.g., Biotage KP-Sil™ SNAP 340g column, 0-15% EtOAc/hexane) to yield **3-Bromo-2,4-dimethylpyridine** as a colorless oil.^[1]





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General Analytical Workflow for Compound Characterization.

Handling, Safety, and Storage

While a specific Safety Data Sheet (SDS) for **3-Bromo-2,4-dimethylpyridine** was not available in the search results, precautions for similar bromo-methyl-pyridines should be followed. These compounds are often classified as irritants and may be harmful if swallowed or inhaled. [5][6][7]

- **Personal Protective Equipment (PPE):** Always handle this chemical in a well-ventilated fume hood. Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat. [6]* **Handling:** Avoid contact with skin, eyes, and clothing. [8]* **Keep away from heat, sparks, and open flames.** [6]* **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area. [8]* **Disposal:** Dispose of waste in accordance with local, state, and federal regulations. [6] It is imperative to consult the specific SDS provided by the supplier before handling this compound.

Conclusion

3-Bromo-2,4-dimethylpyridine is a valuable heterocyclic intermediate with well-defined physical and spectroscopic properties. Its characterization through NMR and mass spectrometry is straightforward, confirming its structure and purity. The provided synthesis protocol offers a reliable method for its preparation, enabling its use in further research and development. Adherence to strict safety protocols is essential when handling this and related chemical compounds. This guide serves as a foundational resource for scientists and researchers, facilitating the effective and safe utilization of **3-Bromo-2,4-dimethylpyridine** in their synthetic endeavors.

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- To cite this document: BenchChem. [Physical properties of 3-Bromo-2,4-dimethylpyridine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1283208/docs#physical-properties-of-3-bromo-2-4-dimethylpyridine>]

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